

# 4-Undecenoic acid concentration for effective antifungal activity

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**Compound Focus: 4-Undecenoic acid**

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## Effective Antifungal Concentrations of Undecylenic Acid

The effective concentration varies based on the experimental model and the target fungus. Below is a summary of key findings from recent studies.

Experimental Context / Target	Effective Concentration	Key Effects and Observations
<b>Candida albicans Biofilm</b> [1]	$\geq 3$ mM (approx. 0.055%)	Inhibits biofilm formation. [1]
	$\geq 4$ mM (approx. 0.074%)	Completely abolishes the morphological transition from yeast to filamentous (hyphal) phase. [1]
<b>Candida albicans (PMMA Composites)</b> [2]	$\geq 6\%$ (w/w) in composite material	>90% reduction of sessile (attached) Candida cells upon preparation; ~70% reduction after six days. Also effective against planktonic (free-floating) cells. [2]

Experimental Context / Target	Effective Concentration	Key Effects and Observations
Minimal Inhibitory Concentration (MIC) on Agar [2]	< 0.0125%	Fungal growth inhibition observed below this concentration. [2]
Filamentation Inhibition [2]	0.4%	Completely inhibits Candida growth in an embedded filamentation test. [2]

## Detailed Experimental Context and Protocols

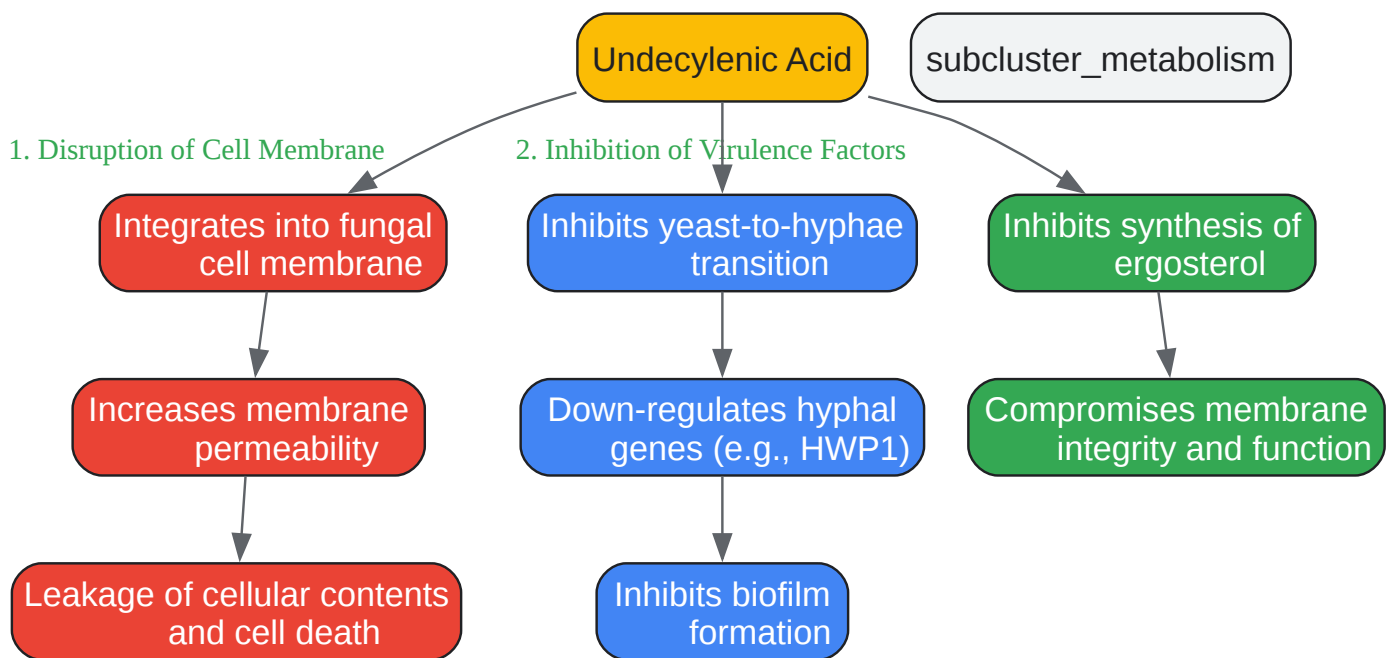
To help you apply this information in a research setting, here are the experimental details from the cited studies.

- **Study 1: Effect on Candida albicans Biofilm and Morphology [1]**
  - **Objective:** To investigate the mechanism of fungal inhibition by undecylenic acid, focusing on virulence factors like biofilm formation and hyphal growth.
  - **Methodology:**
    - **Biofilm Assay:** Candida albicans was cultured in biofilm-forming conditions with varying concentrations of undecylenic acid. Biofilm formation was quantified.
    - **Morphological Analysis:** The yeast-to-hyphal transition was observed microscopically.
    - **Gene Expression:** Transcriptional levels of hypha-specific genes (e.g., *HWP1*) and genes for hydrolytic enzymes were analyzed using RT-PCR.
    - **Scanning Electron Microscopy (SEM):** Used to examine the physical changes and atrophic appearance of the cell surface after treatment.
  - **Key Findings:** Undecylenic acid at 3-4 mM not only inhibits biofilm formation but also causes down-regulation of key genes involved in hyphal formation and adhesion, leading to a poorly organized biofilm.
- **Study 2: Antifungal PMMA-Composites [2]**
  - **Objective:** To develop an antifungal dental material by incorporating undecylenic acid (UA) into Poly(methyl methacrylate) or PMMA.
  - **Methodology:**
    - **Composite Fabrication:** UA was mixed with cold-polymerized PMMA at concentrations of 3%, 6%, 9%, and 12% (w/w).

- **Antifungal Testing (Sessile Cells):** The composites were incubated with *C. albicans*. The metabolic activity of the fungi attached to the composite surface (sessile cells) was measured at two time points: on the day of preparation (T0) and after six days (T6).
- **Antifungal Testing (Planktonic Cells):** The metabolic activity of free-floating cells in the medium surrounding the composite was also measured.
- **Agar Diffusion Test:** The inhibition zone around UA-loaded agar was measured to determine the Minimal Inhibitory Concentration (MIC).
- **Key Findings:** Composites with 6% UA or higher showed strong, sustained antifungal activity against both sessile and planktonic *Candida* cells. The MIC for UA in agar was found to be below 0.0125%.

## Mechanism of Antifungal Action

The antifungal action of undecylenic acid is multifaceted, as revealed by the research [1] [3]. The following diagram outlines its primary mechanisms.



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## Frequently Asked Questions for Researchers

**Q1: The nomenclature in the literature is inconsistent. What is the correct name for the compound?**

The compound with the CAS number 112-38-9 is systematically named **10-undecenoic acid**, reflecting the position of the double bond [4]. It is widely known in research and commercial contexts as **Undecylenic Acid** [1] [5] [2]. The term "**4-undecenoic acid**" likely refers to an isomer with a different double bond position and was not covered in the retrieved studies.

**Q2: Is undecylenic acid fungistatic or fungicidal?** The action appears to be **concentration-dependent**. At lower concentrations, it may primarily inhibit growth and virulence (fungistatic). However, the physical disruption of the cell membrane and induction of cell death, as observed in studies, indicate that it can exhibit **fungicidal activity** at higher concentrations [1] [3].

**Q3: My research involves creating an antifungal polymer. What is a relevant effective concentration to try?** For material science applications like polymer composites, the study incorporating UA into PMMA is highly relevant [2]. The results indicate that a concentration of **6% (w/w)** is an effective starting point, providing strong initial and sustained release activity against *Candida*. You may test higher concentrations (e.g., 9%, 12%) to evaluate if they offer a longer-lasting or more potent effect.

**Q4: How does undecylenic acid compare to common azole antifungals?** A systematic review concluded that topical preparations of undecylenic acid are efficacious and can be a cost-effective first-line treatment for skin fungal infections [6]. Its mechanism of action—directly disrupting the cell membrane—is different from that of azoles (which inhibit ergosterol synthesis), making it a valuable agent for combating fungi that may have developed resistance to azoles [7].

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